

1-Pentadecanol: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physicochemical properties, synthesis, and metabolic significance of **1-Pentadecanol**. The information is curated to support research and development activities in various scientific fields.

Core Physicochemical Data

1-Pentadecanol, a saturated long-chain fatty alcohol, possesses the following key molecular identifiers and properties.

Property	Value	Citations
Molecular Formula	C15H32O	[1][2][3][4]
Molecular Weight	228.41 g/mol	[1][2][3][4]
Alternate Names	n-Pentadecyl alcohol	[4]
CAS Number	629-76-5	[1][3][5][6]
Appearance	White solid	[1]

Synthesis and Experimental Protocols



The synthesis of **1-Pentadecanol** can be achieved through the reduction of its corresponding carboxylic acid, pentadecanoic acid. A common laboratory and industrial method for this transformation is catalytic hydrogenation.

Experimental Protocol: Catalytic Hydrogenation of a Long-Chain Fatty Acid

This protocol details a general procedure for the reduction of a long-chain fatty acid to its corresponding alcohol, which is applicable for the synthesis of **1-Pentadecanol** from pentadecanoic acid.

Materials:

- Heptadecanoic acid (as a representative long-chain fatty acid)
- Catalyst (e.g., a supported noble metal catalyst)
- Solvent (e.g., an inert high-boiling point ether or hydrocarbon)
- · Hydrogen gas
- High-pressure reactor (autoclave) equipped with a stirrer and temperature and pressure controls
- Filtration or centrifugation apparatus
- Rotary evaporator
- Recrystallization solvent (e.g., acetone or ethanol)

Procedure:

- Reactor Setup: The high-pressure reactor is charged with heptadecanoic acid, the catalyst, and the solvent.
- Inerting: The reactor is sealed and purged multiple times with an inert gas, such as nitrogen, to remove any oxygen.[7] This is followed by several purges with hydrogen gas.[7]



- Pressurization and Heating: The reactor is then pressurized with hydrogen to the desired initial pressure (e.g., 3.0 MPa) at room temperature.[7] The stirring is initiated, and the reactor is heated to the target reaction temperature (e.g., 240 °C).[7]
- Reaction: The temperature and pressure are maintained for the duration of the reaction (e.g., 7-13 hours).[7] Progress can be monitored by analyzing small samples via Gas
 Chromatography (GC) or Thin-Layer Chromatography (TLC).[7]
- Workup: Upon completion, the reactor is cooled to room temperature, and the excess hydrogen gas is carefully vented.[7] The reaction mixture is recovered, and the catalyst is separated by filtration or centrifugation.[7]
- Purification: The solvent is removed from the filtrate under reduced pressure using a rotary evaporator.[7] The resulting crude product can be purified by recrystallization from a suitable solvent to yield pure 1-Heptadecanol.[7]

Metabolic Pathway

1-Pentadecanol is involved in fatty acid metabolism through a process known as the fatty alcohol cycle. In this cycle, very long-chain fatty alcohols, aldehydes, and acids are reversibly interconverted. This metabolic pathway is crucial for lipid metabolism and transport.[2]



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